

Comprehensive Safety and Handling Guide for 1-Bromo-4-cyclohexylbenzene

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Compound of Interest

Compound Name: 1-Bromo-4-cyclohexylbenzene

Cat. No.: B1265788

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This guide provides essential safety, handling, and disposal protocols for **1-Bromo-4-cyclohexylbenzene**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure a safe laboratory environment and proper management of this chemical throughout its lifecycle.

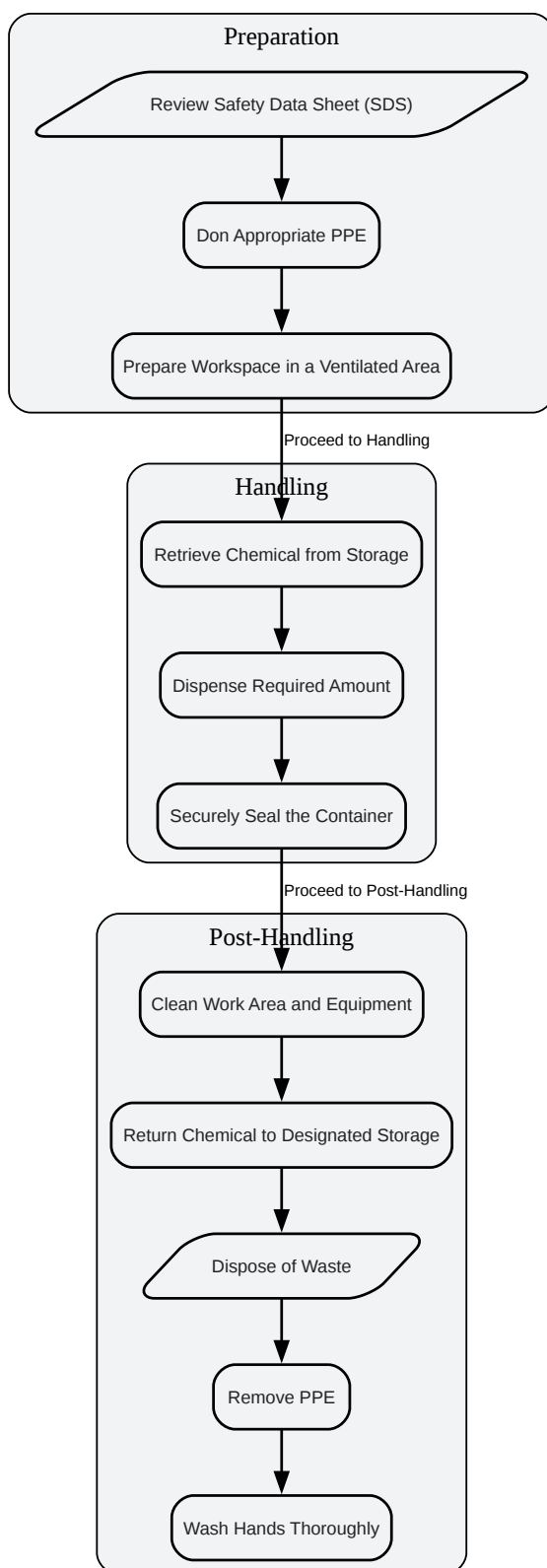
Personal Protective Equipment (PPE) and Safety Recommendations

While **1-Bromo-4-cyclohexylbenzene** is not classified as a hazardous substance under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200), adherence to standard laboratory safety protocols is crucial to minimize exposure and ensure personnel safety.^[1] The following table summarizes the recommended personal protective equipment and safety measures.

Category	Requirement	Specification	Rationale
Eye and Face Protection	Safety glasses with side shields or goggles	Must comply with ANSI Z87.1 standard	Protects against accidental splashes and contact with the eyes.
Hand Protection	Chemical-resistant gloves	Nitrile gloves are a suitable option for general splash protection	Prevents direct skin contact with the chemical.
Body Protection	Laboratory coat	Standard lab coat	Protects clothing and skin from potential spills.
Footwear	Closed-toe shoes	Substantial, non-perforated footwear	Protects feet from spills and falling objects.
Ventilation	Well-ventilated area	Use in a chemical fume hood is recommended, especially if heating or aerosolizing	Minimizes the inhalation of any potential vapors or mists.
Hygiene	Standard laboratory hygiene	Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory	Prevents accidental ingestion and contamination.

Operational Plan: Step-by-Step Handling Procedure

Proper handling of **1-Bromo-4-cyclohexylbenzene** is essential for maintaining a safe laboratory environment. The following workflow outlines the key steps from preparation to post-handling cleanup.



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References

- 1. Isu.edu [Isu.edu]
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